

Application Notes and Protocols for Studying Coronin Phosphorylation

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Compound of Interest

Compound Name: coronin protein

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These application notes provide a comprehensive overview of the methods used to study the phosphorylation of **coronin proteins**, a family of actin-binding proteins involved in various cellular processes. Understanding the regulation of coronin function through phosphorylation is crucial for elucidating its role in cell motility, phagocytosis, and signal transduction, and for identifying potential therapeutic targets.

Introduction to Coronin Phosphorylation

Coronins are a conserved family of WD repeat-containing proteins that play a significant role in actin cytoskeleton dynamics.^[1] Their function is intricately regulated by post-translational modifications, with phosphorylation being a key mechanism. Phosphorylation of different coronin isoforms at specific serine, threonine, or tyrosine residues has been shown to modulate their interaction with other proteins, their subcellular localization, and their impact on cellular processes.^{[2][3][4]}

Key kinases involved in coronin phosphorylation include Protein Kinase C (PKC), Cyclin-Dependent Kinase 5 (CDK5), and Src kinase.^{[5][6][7]} These kinases act on specific coronin isoforms and residues to regulate distinct cellular events. For instance, PKC-mediated phosphorylation of Coronin 1B at Serine 2 disrupts its interaction with the Arp2/3 complex, thereby affecting cell motility.^{[3][7][8][9]}

This document provides detailed protocols for the identification and characterization of coronin phosphorylation, including methods for in vivo and in vitro analysis, phosphosite mapping, and the investigation of the functional consequences of phosphorylation.

Quantitative Data Summary

The following tables summarize key quantitative findings from studies on coronin phosphorylation.

Table 1: Identified Phosphorylation Sites and Kinases for Mammalian Coronins

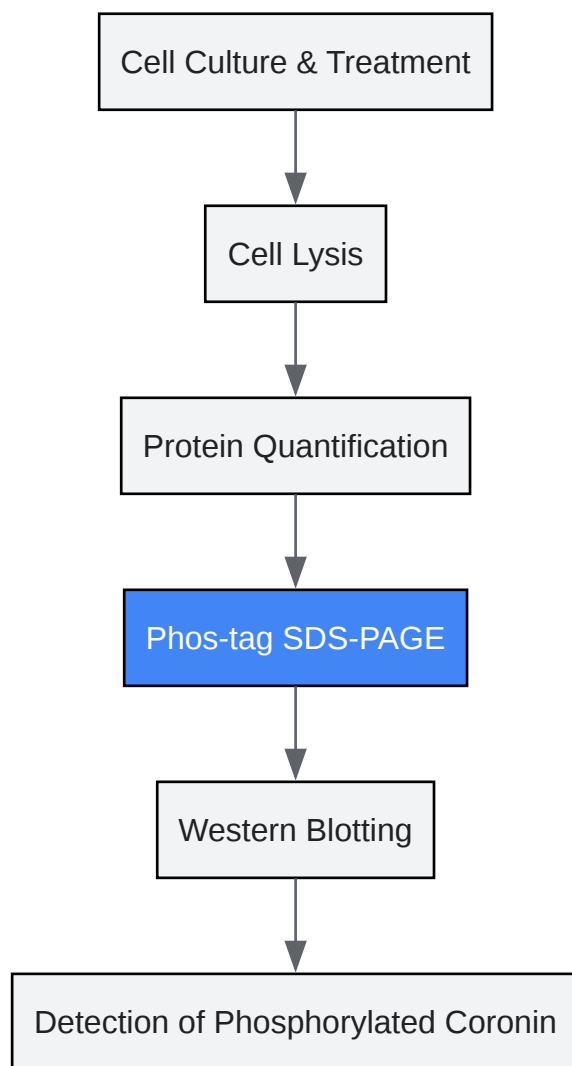
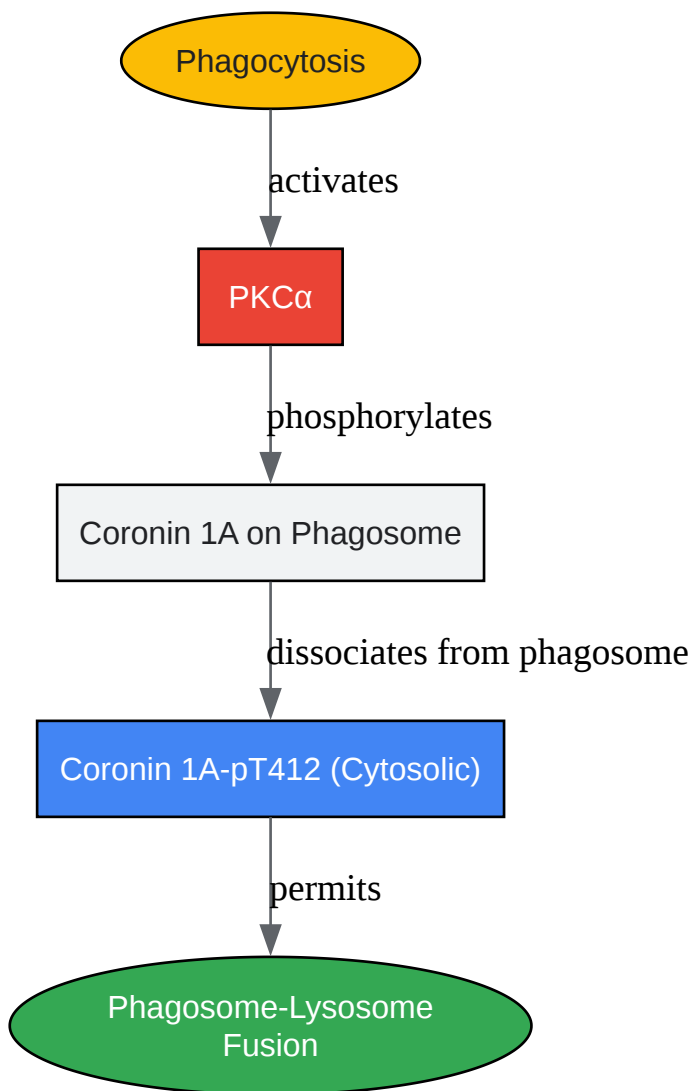
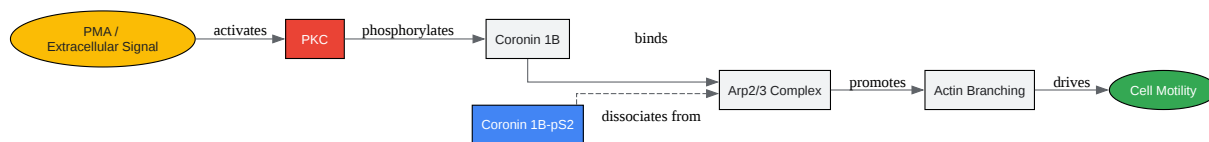
Coronin Isoform	Phosphorylation Site	Kinase	Cellular Process Affected	Reference
Coronin 1A (p57)	Ser-2	PKC	Interaction with actin	[10][11]
Thr-412	PKCα	Intracellular distribution during phagocytosis	[5][10]	
Thr-418/Thr-424 (murine)	CDK5	Association with Gas and cAMP production	[5][6]	
Coronin 1B	Ser-2	PKC	Interaction with Arp2/3 complex, cell motility	[3][7][8]
Coronin 1C	Not specified	Likely PKC	[3]	
Coronin 3 (1C)	Ser-463	Not specified	Oligomerization state and cellular localization	[2]
Coronin 7	Tyr-288, Tyr-758	Src	Membrane association	[2]

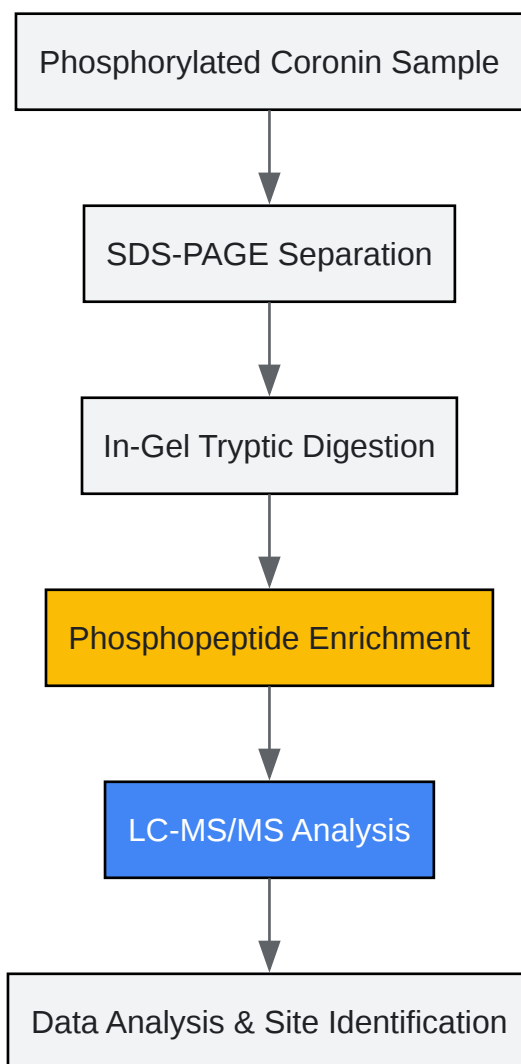
Table 2: Effects of Phosphorylation on Coronin Interactions

Coronin Isoform	Phosphorylation Event	Interacting Protein	Effect of Phosphorylation	Reference
Coronin 1A (p57)	Phosphorylation at Thr-412	Actin	Decreased affinity	[11]
Coronin 1B	Phosphorylation at Ser-2	Arp2/3 complex	Weakened interaction	[3][7][8]
Coronin 1A	Phosphorylation at Thr-418/424	Gas	Increased association	[6]
Coronin 7	Tyrosine phosphorylation	AP-1	Binding to AP-1	[2]

Signaling Pathways

The phosphorylation of coronin is integrated into complex signaling pathways that regulate cytoskeletal dynamics.





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